

Reference Guide: Monoclinic Nickel(II) Formate Dihydrate XRD Pattern

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Compound of Interest

Compound Name: *Nickel(II) formate dihydrate*

Cat. No.: *B1631757*

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Executive Summary

This guide serves as a definitive technical reference for the characterization of Monoclinic **Nickel(II) Formate Dihydrate** (

). While often utilized as a precursor for nickel catalysts or a model for magnetic coordination polymers, its structural analogues (magnesium and manganese formates) make it a critical reference standard in studying hydration states and polymorphism in pharmaceutical solid-state chemistry.

This document moves beyond simple peak listing; it provides the crystallographic "source of truth" derived from single-crystal refinement, enabling researchers to validate powder X-ray diffraction (PXRD) data against theoretical models. It also details the phase transformation pathways essential for stability profiling.

Crystallographic Reference Standard

The gold standard for identifying phase purity is not a static peak list, but the unit cell parameters derived from high-quality single-crystal data. The monoclinic dihydrate phase is isostructural with

and

.

Crystal Data (Space Group)

Source: Weil, M. (2018). Redetermination of **nickel(II) formate dihydrate**.

Parameter	Value (100 K)	Value (RT approx.)	Description
Crystal System	Monoclinic	Monoclinic	
Space Group	(No. 14)	(No. 14)	Centrosymmetric
(			Axis unique to formate stacking
)			
(			
)			
(			
)			
(			Monoclinic angle
)			
	4	4	Formula units per cell
Volume (			
)			

“

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Expert Insight: The structure contains two distinct

sites.

is coordinated by six formate oxygens, while

is coordinated by two formate oxygens and four water molecules. This differentiation is critical when interpreting O-H stretching modes in IR or dehydration kinetics.

XRD Pattern Analysis & Comparison

To validate your experimental sample, compare your PXRD pattern against the simulated pattern derived from the lattice parameters above.[\[1\]](#)

Characteristic Low-Angle Peaks (Simulated for Cu K)

The following reflection positions are calculated based on the room temperature lattice parameters. These serve as the primary "fingerprint" region.

(deg)	-spacing ()		Relative Intensity	Note
10.38	8.52		Medium	Diagnostic low-angle peak
12.51	7.07		Weak	Often suppressed by preferred orientation
19.26	4.61		Strong	
20.84	4.26		Very Strong	Primary identification peak
33.50	2.67	--	Medium	High-angle confirmation

Phase Comparison: Dihydrate vs. Anhydrate

Distinguishing the dihydrate from the anhydrous form (often formed during aggressive drying) is crucial.

Feature	Dihydrate ()	Anhydrate ()
Color	Green / Turquoise	Yellow-Green / Khaki
Crystal Habit	Prismatic / Blocky	Powder / Microcrystalline aggregates
Key XRD Feature	Sharp peaks at low angles ()	Broadened peaks; shift of primary reflections to higher angles due to volume contraction.
Stability	Stable at RT / 40-60% RH	Hygroscopic; reverts to dihydrate in humid air.

Experimental Protocols

Protocol A: Synthesis of High-Purity Reference Crystals

Objective: Generate phase-pure monoclinic crystals suitable for XRD calibration.

Reagents:

- Nickel(II) Carbonate Basic Hydrate ()
- Formic Acid ()
- Deionized Water ()

Workflow:

- Dissolution: Suspend 5.0 g Nickel Carbonate in 20 mL DI water.

- Acidification: Slowly add Formic Acid (excess, ~10 mL) with stirring until effervescence ceases and a clear green solution forms.
- Filtration: Filter through a 0.22 μ m membrane to remove unreacted carbonate.
- Crystallization: Cover the beaker with perforated parafilm. Allow slow evaporation at Room Temperature (20-25°C) for 3-5 days. Do not heat, as this promotes the anhydrous phase.
- Harvesting: Filter green crystals, wash with a minimal amount of cold ethanol, and air dry.

Protocol B: XRD Data Collection

- Instrument: Bruker D8 Advance (or equivalent)

- Geometry: Bragg-Brentano

- Radiation: Cu K

(

)^[2]

- Range:

- Step Size:

^[3]

- Time/Step: 1.0 sec (minimum)

- Sample Prep: Back-loading holder to minimize preferred orientation of the (010) plates.

Visualization of Workflows

Figure 1: Synthesis & Characterization Workflow

This diagram outlines the critical path to ensure phase purity, highlighting the "Self-Validation" checkpoints.

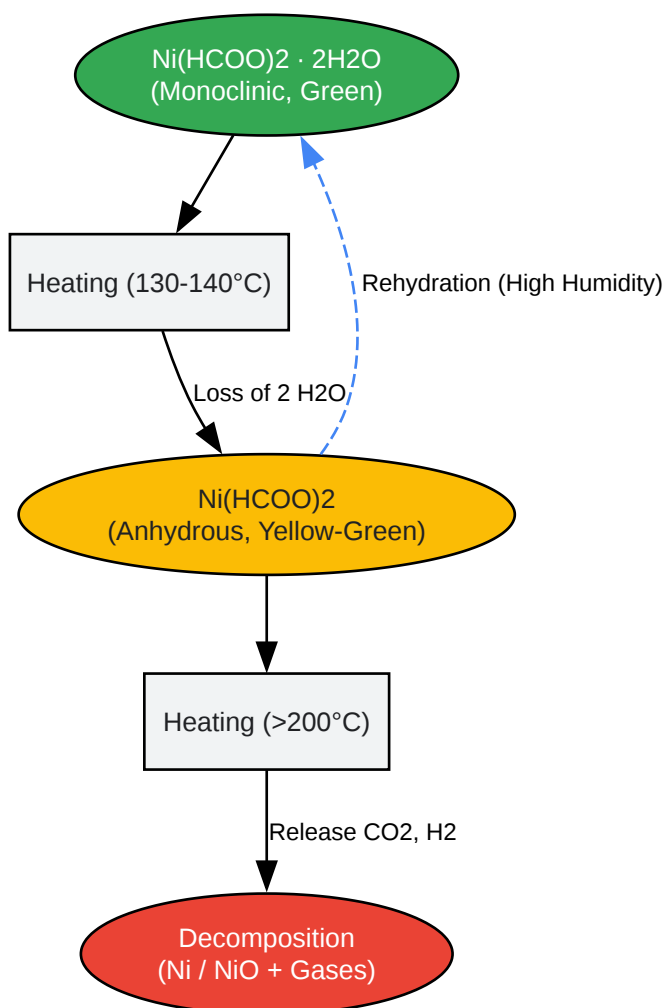


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Caption: Step-by-step synthesis workflow with integrated visual quality control checkpoints.

Figure 2: Thermal Stability & Phase Transformation

Understanding the dehydration pathway is critical for storage and handling.



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Caption: Thermal evolution pathway showing reversible dehydration and irreversible decomposition.

References

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